

# Application Notes and Protocols: SARS-CoV-2-IN-32 in Animal Models

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## Compound of Interest

Compound Name: SARS-CoV-2-IN-32

Cat. No.: B3060880

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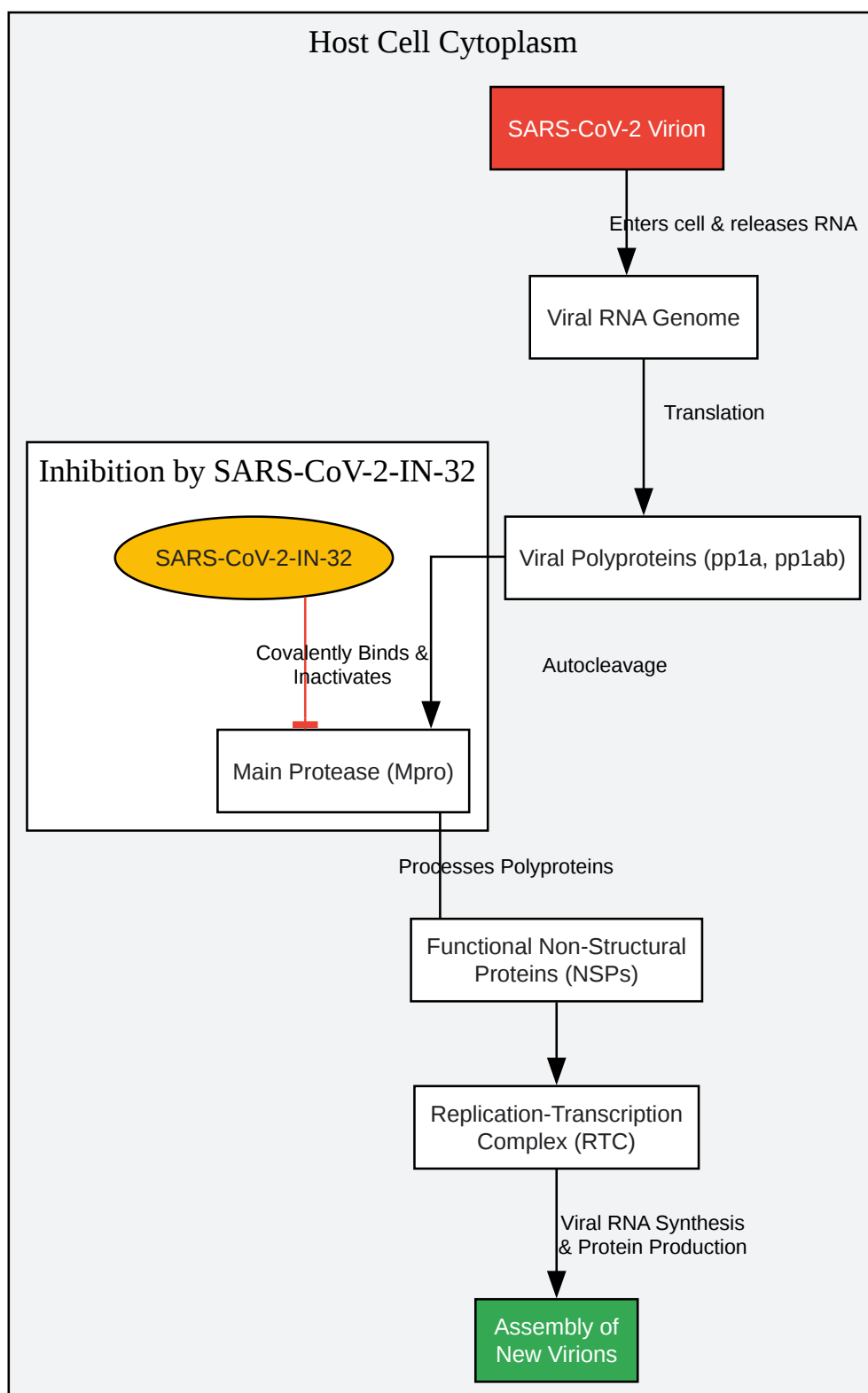
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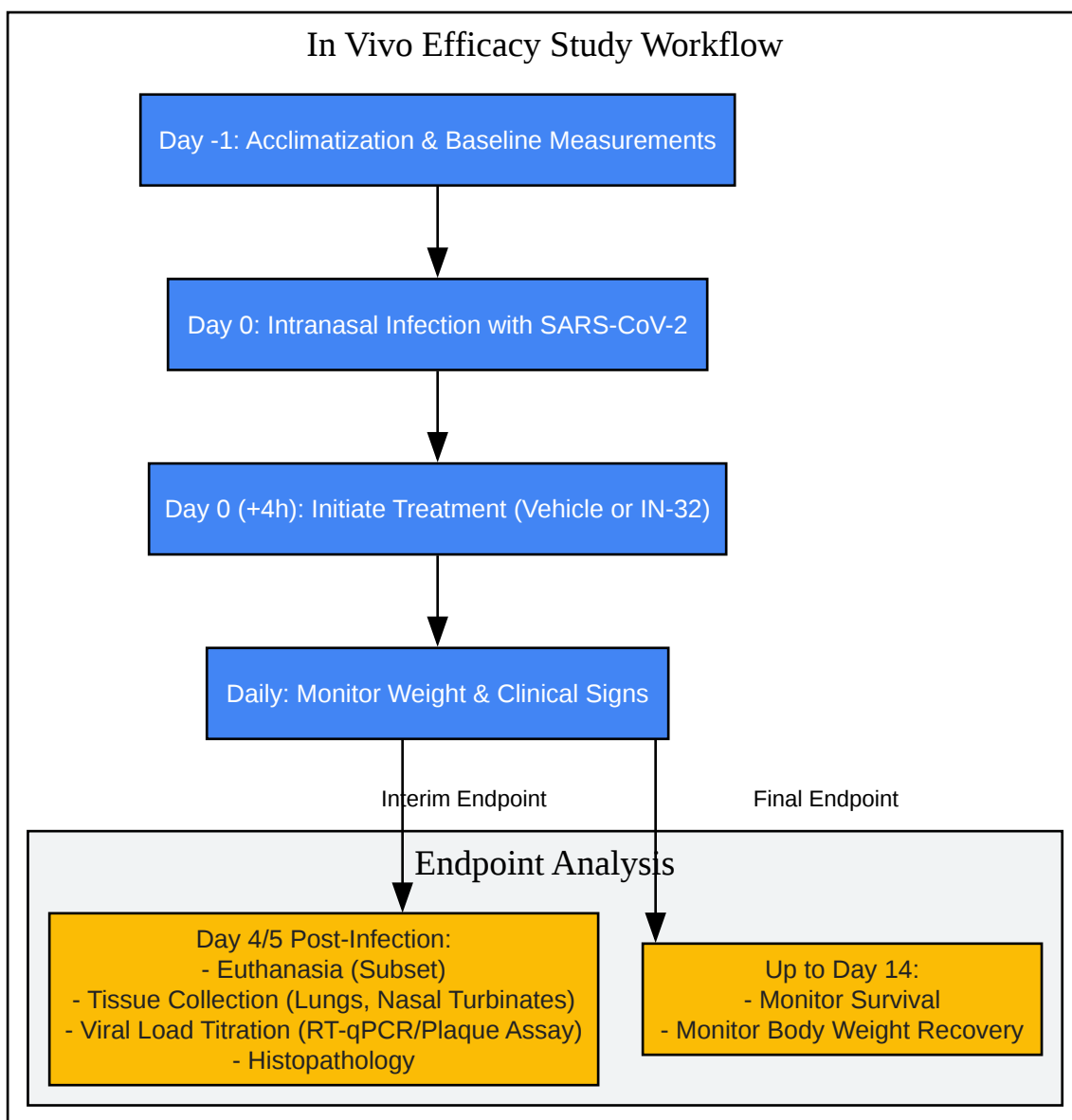
## Introduction

**SARS-CoV-2-IN-32** is a novel, potent, and selective small molecule inhibitor of the SARS-CoV-2 main protease (Mpro), a critical enzyme for viral replication. By targeting Mpro, **SARS-CoV-2-IN-32** blocks the cleavage of viral polyproteins, thereby halting the viral life cycle. These application notes provide an overview of the in vivo efficacy of **SARS-CoV-2-IN-32** in established animal models of COVID-19 and detailed protocols for its use in preclinical research. This document is intended for researchers, scientists, and drug development professionals.

## Mechanism of Action

SARS-CoV-2 relies on the main protease (Mpro), also known as 3CLpro, to process viral polyproteins into functional non-structural proteins essential for viral replication and transcription. Inhibition of Mpro effectively stops the viral life cycle. **SARS-CoV-2-IN-32** is a peptidomimetic inhibitor designed to covalently bind to the catalytic cysteine residue (Cys145) in the Mpro active site, demonstrating high potency and selectivity.<sup>[1]</sup>





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## References

- 1. Preclinical evaluation of the SARS-CoV-2 Mpro inhibitor RAY1216 shows improved pharmacokinetics compared with nirmatrelvir - PubMed [pubmed.ncbi.nlm.nih.gov]
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